

Application of Suvn-911 in Cognitive Function Assays: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: *Suvn-911*
Cat. No.: *B15617729*

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Introduction

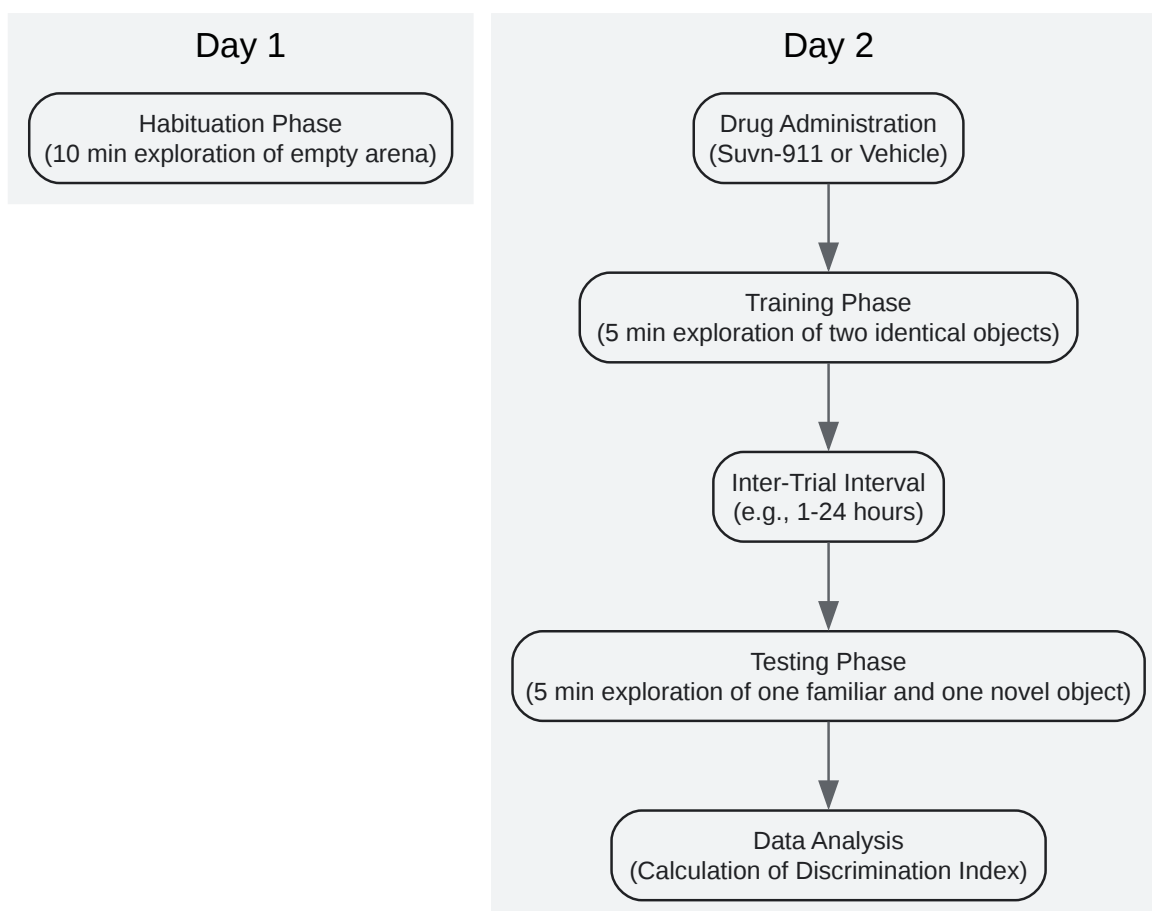
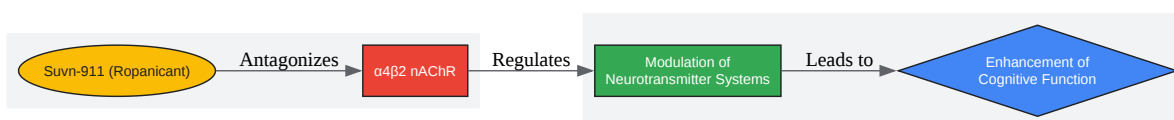
Suvn-911, also known as Ropanicant, is a novel and selective antagonist of the $\alpha 4\beta 2$ nicotinic acetylcholine receptor (nAChR).[1] It is under development for the treatment of Major Depressive Disorder (MDD).[2][3] A key feature highlighted in preclinical studies is its potential to improve cognitive skills and be devoid of the cognitive dulling side effects associated with some standard antidepressants.[4][5] This document provides detailed application notes and protocols for assessing the cognitive effects of **Suvn-911**, with a primary focus on the Object Recognition Task (ORT), a key behavioral assay used in its preclinical evaluation.[1]

Mechanism of Action and Relevance to Cognition

Suvn-911 exerts its pharmacological effects by acting as an antagonist at $\alpha 4\beta 2$ nicotinic acetylcholine receptors.[1] These receptors are highly expressed in the brain and are involved in regulating vital biological functions that can be impaired in neurological and psychiatric disorders.[4] The cholinergic system plays a crucial role in cognitive functions such as memory

and attention. By modulating this system, **Suvn-911** is hypothesized to produce pro-cognitive effects. Preclinical studies suggest that **Suvn-911** increases levels of serotonin and brain-derived neurotrophic factor (BDNF) in the cortex, which may also contribute to its effects on mood and cognition.[1][2]

Signaling Pathway Diagram



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